

Application Notes and Protocols: Preparation of Vegfr-2-IN-60 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vegfr-2-IN-60

Cat. No.: B15583047

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **Vegfr-2-IN-60**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results in studies investigating angiogenesis and cancer biology.

Vascular Endothelial Growth Factor (VEGF) and its receptor VEGFR-2 are key regulators of angiogenesis, the formation of new blood vessels.[1][2][3][4] Dysregulation of the VEGF/VEGFR-2 signaling pathway is a hallmark of several pathologies, most notably cancer, where it plays a crucial role in tumor growth and metastasis.[2][4][5] **Vegfr-2-IN-60** is a small molecule inhibitor that targets the kinase activity of VEGFR-2, thereby blocking downstream signaling pathways and inhibiting angiogenesis.[6]

Compound Data

A summary of the key quantitative data for **Vegfr-2-IN-60** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₉ H ₂₁ N ₃ O ₅
Molecular Weight	491.49 g/mol [6]
Appearance	Typically exists as a solid at room temperature. [6]
IC ₅₀	1.07 nM for VEGFR-2[6]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[6]

Storage and Stability

Proper storage of **Vegfr-2-IN-60** is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years[6]
4°C	2 years[6]	
In Solvent	-80°C	6 months[6][7][8]
-20°C	1 month[6][7][8]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[7][8]

Experimental Protocol: Preparation of a 10 mM Vegfr-2-IN-60 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-2-IN-60** in dimethyl sulfoxide (DMSO).

Materials:

- **Vegfr-2-IN-60** powder

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

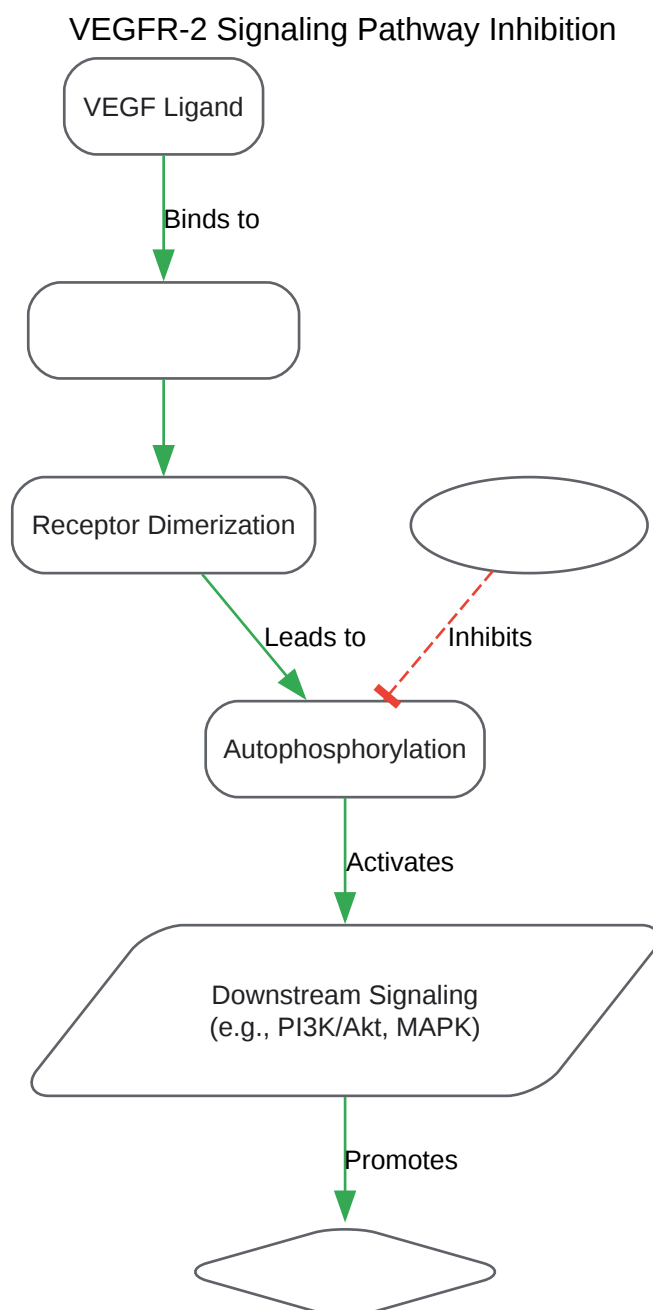
- **Pre-weighing Preparation:** Before opening the vial of **Vegfr-2-IN-60**, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Vegfr-2-IN-60** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.915 mg of the compound (Calculation: $0.01 \text{ mol/L} * 1 \text{ L}/1000 \text{ mL} * 491.49 \text{ g/mol} * 1000 \text{ mg/g} = 4.915 \text{ mg/mL}$).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Vegfr-2-IN-60** powder. To prepare a 10 mM solution with 4.915 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) and/or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.

- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[6][7][8]}

Safety Precautions

Vegfr-2-IN-60 is a potent bioactive compound. Standard laboratory safety practices should be followed. Handle the compound in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, to avoid skin and eye contact. In case of contact, wash the affected area thoroughly with water.

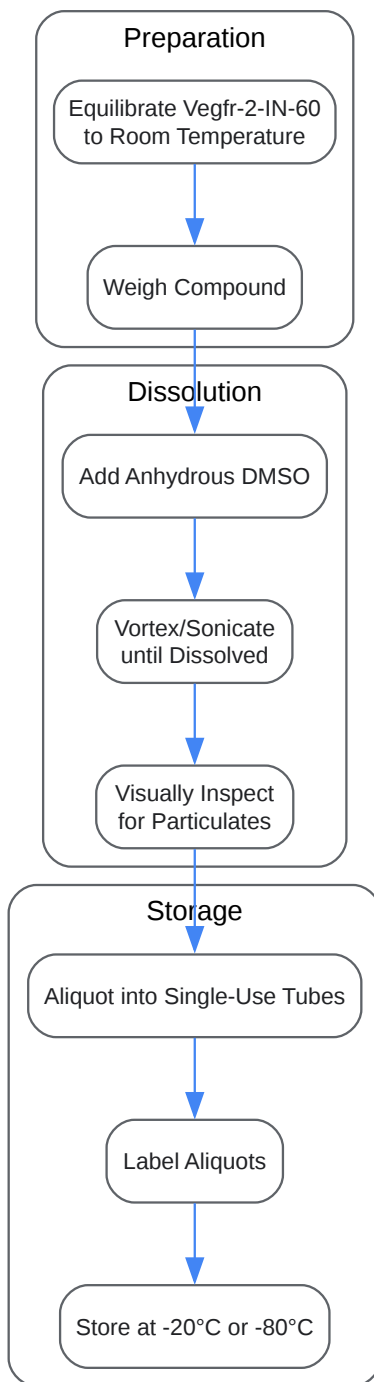
Diagrams



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Caption: Mechanism of **Vegfr-2-IN-60** Action.

Workflow for Preparing Vegfr-2-IN-60 Stock Solution

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Caption: Stock Solution Preparation Workflow.

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